

How to handle and store anhydrous cobalt(II) iodide safely

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Compound of Interest

Compound Name: Cobalt(ii)iodide

Cat. No.: B8815870

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Technical Support Center: Anhydrous Cobalt(II) Iodide

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and storage of anhydrous cobalt(II) iodide.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with anhydrous cobalt(II) iodide?

A1: Anhydrous cobalt(II) iodide is harmful if swallowed, inhaled, or in contact with skin.^{[1][2]} It can cause irritation to the eyes, skin, and respiratory system.^{[1][2]} It may also cause an allergic skin reaction and is suspected of causing genetic defects.^{[3][4][5]}

Q2: What personal protective equipment (PPE) is required when handling anhydrous cobalt(II) iodide?

A2: When handling this compound, it is essential to wear appropriate personal protective equipment, including chemical safety goggles, protective gloves, and a lab coat.^[2] In situations where dust may be generated, a NIOSH-approved respirator is necessary.^[2]

Q3: How should anhydrous cobalt(II) iodide be stored?

A3: It should be stored in a cool, dry, and well-ventilated area in a tightly sealed container under an inert atmosphere.^{[2][6][7][8]} It is crucial to protect it from moisture, as it is hygroscopic, and also from light.^{[2][6][9]}

Q4: What materials are incompatible with anhydrous cobalt(II) iodide?

A4: Anhydrous cobalt(II) iodide should be stored away from strong oxidizing agents.^{[2][6][7]}

Q5: What is the proper procedure for cleaning up a spill of anhydrous cobalt(II) iodide?

A5: For a minor spill, you should wear appropriate PPE, sweep up the material, and place it in a suitable container for disposal, avoiding dust formation.^[7] The spill area should then be cleaned. For larger spills, it may be necessary to contact Environmental Health and Safety (EHS) for assistance.

Q6: How should I dispose of anhydrous cobalt(II) iodide waste?

A6: Waste containing anhydrous cobalt(II) iodide should be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.^{[6][8][10]} Do not dispose of it down the drain or in regular trash.^{[7][11]}

Troubleshooting Guides

Problem: The anhydrous cobalt(II) iodide has changed color from black/dark gray to dark green.

- Cause: The compound has been exposed to moisture from the air. Anhydrous cobalt(II) iodide is hygroscopic and will absorb water, leading to a color change.
- Solution: While the hydrated form may still be usable for some applications, for experiments requiring the anhydrous form, the material is compromised. To prevent this, always store anhydrous cobalt(II) iodide in a desiccator or under an inert atmosphere in a tightly sealed container.^{[2][6]}

Problem: I observe dust in the air when handling the solid.

- Cause: Improper handling techniques are causing the fine powder to become airborne.

- Solution: Handle the solid in a well-ventilated area, preferably within a fume hood, to minimize inhalation risk.[2] Use techniques that minimize dust generation, such as carefully scooping instead of pouring. Ensure appropriate respiratory protection is used if dust is unavoidable.[2]

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	CoI ₂	[1]
Molar Mass	312.74 g/mol	[1][2]
Melting Point	>515 °C	[1][2]
Boiling Point	570 °C (in vacuum)	[1][4]
Density	5.45 g/mL at 25 °C	[1][2]
Appearance	Black hexagonal crystals (α-form), Yellow powder (β-form)	
Solubility	Soluble in water	[1][9]

Experimental Protocols

Experiment: Using Anhydrous Cobalt(II) Iodide as a Water Indicator

This protocol outlines the procedure for qualitatively testing for the presence of water in a solvent using anhydrous cobalt(II) iodide.

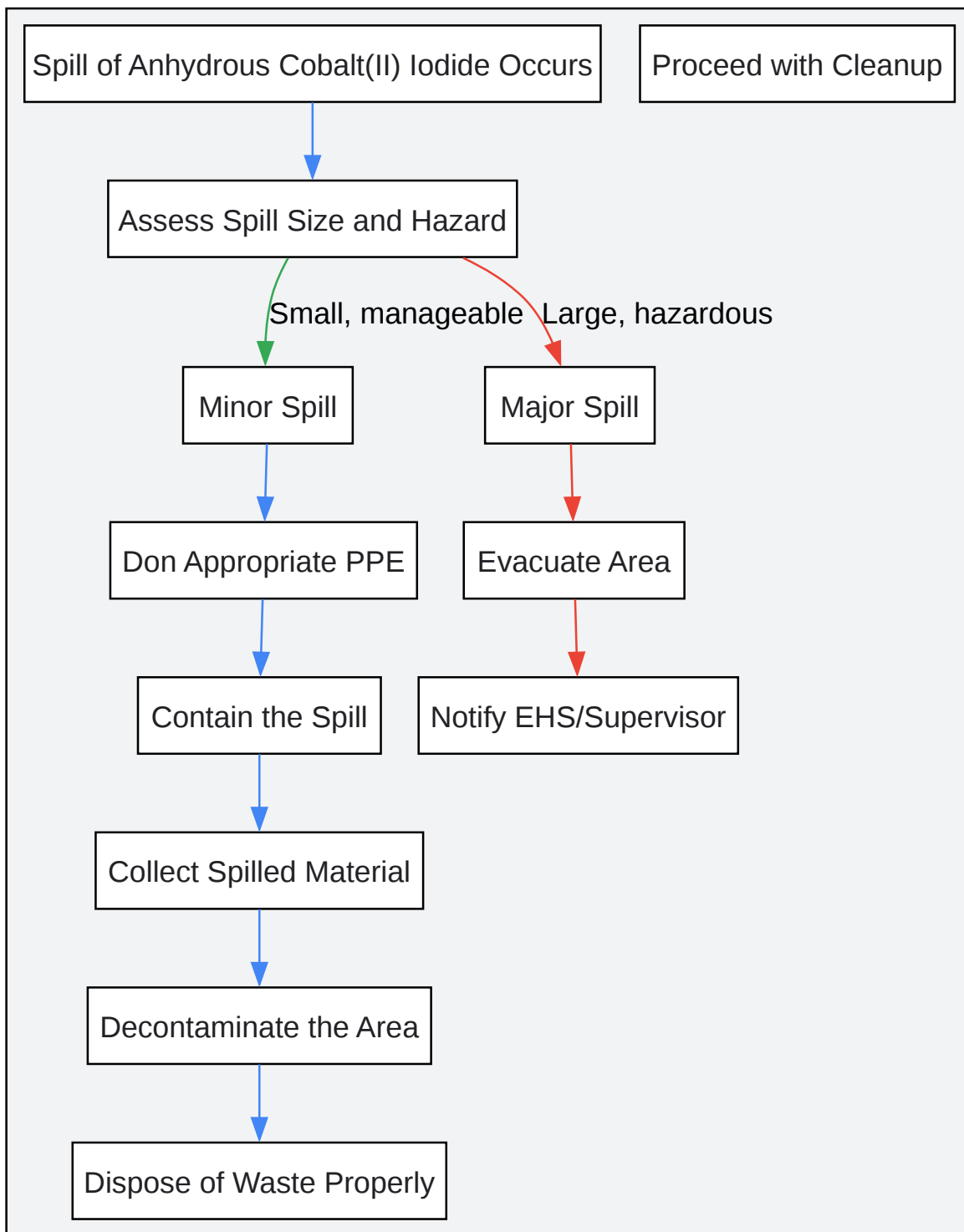
Materials:

- Anhydrous cobalt(II) iodide
- Solvent to be tested
- Dry test tube
- Spatula

Procedure:

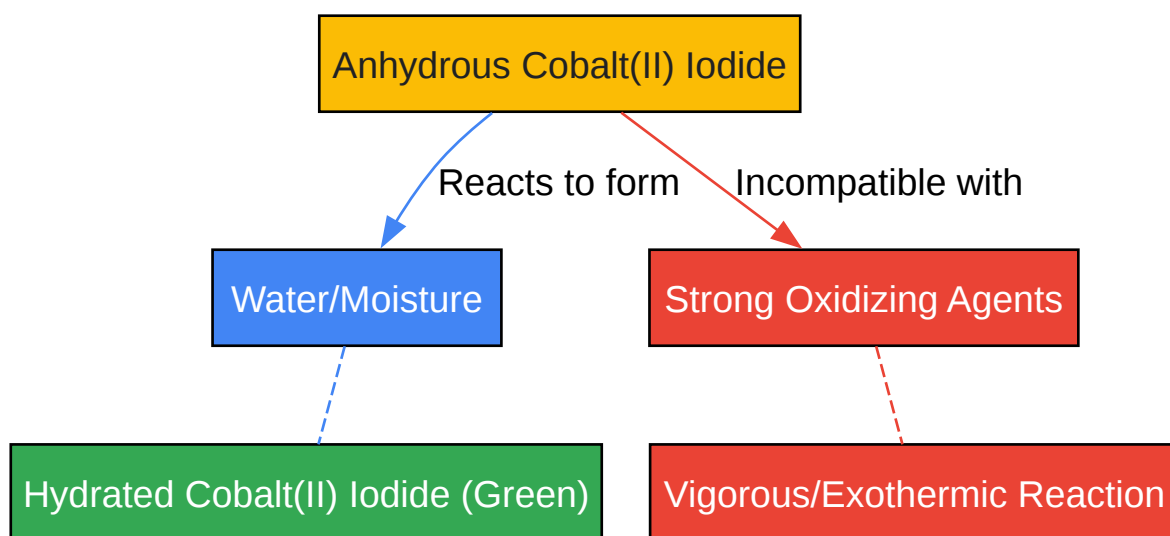
- Ensure all glassware is completely dry to avoid false-positive results.
- In a well-ventilated fume hood, add a small amount (a few crystals) of anhydrous cobalt(II) iodide to the dry test tube. The anhydrous form appears as black or dark gray crystals.
- Add a few milliliters of the solvent to be tested to the test tube.
- Gently agitate the test tube to mix the contents.
- Observe any color change. A change from the dark color of the anhydrous form to a greenish color indicates the presence of water, as the cobalt(II) iodide becomes hydrated.

Visualizations



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Caption: Workflow for responding to a spill of anhydrous cobalt(II) iodide.



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Caption: Reactivity of anhydrous cobalt(II) iodide with common substances.

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